

Standard Operating Procedure: Disposal of AFR-605 Free Base

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Compound of Interest

Compound Name: AFR-605 free base

CAS No.: 214707-81-0

Cat. No.: B1664406

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Core Directive & Compound Profile

AFR-605 Free Base (CAS# 214707-81-0) is a high-potency indazole-3-carboxamide derivative acting as a selective 5-HT₄ receptor ligand (serotonergic agent).[1] Literature data indicates a pA₂ value of ~10.8, corresponding to picomolar affinity.[1]

Critical Safety Alert: Due to its extreme potency (sub-nanomolar activity), AFR-605 must be handled as a Control Band 4 (High Containment) compound.[1] Standard laboratory disposal methods (e.g., drain disposal, simple trash) are strictly prohibited due to the risk of environmental bioaccumulation and unintended physiological effects on aquatic life.[1]

Property	Data	Implication for Disposal
Chemical Class	Indazole-piperidine (Free Base)	Basic nitrogen; reactive with strong acids.[1]
Solubility	Hydrophobic (Lipophilic)	Insoluble in water. Requires DMSO or Ethanol for cleaning/solubilization.[1]
Potency	pA2 ≈ 10.8 (< 1 nM)	High Potency. Zero-tolerance for dust generation or aerosolization.[1]
Physical State	Solid (Powder)	High risk of inhalation; use static-dissipative weighing procedures.[1]

Personal Protective Equipment (PPE) & Engineering Controls

Before initiating any disposal or cleaning procedure, ensure the following barrier protection is in place.

- Respiratory: Handling open powder requires a Class II Biological Safety Cabinet (BSC) or a chemical fume hood with HEPA filtration.[1] If outside containment, a P100/N95 respirator is mandatory.[1]
- Dermal: Double-gloving is required.[1]
 - Inner Layer: Nitrile (4 mil).[1]
 - Outer Layer: Nitrile (extended cuff, >5 mil) or Neoprene.[1]
- Ocular: Chemical splash goggles (standard safety glasses are insufficient for high-potency washdowns).[1]

Disposal Workflows

A. Solid Waste (Pure Compound, Spills, Contaminated Wipes)[1]

- Primary Containment: Place all solid waste (weigh boats, contaminated Kimwipes, gloves) into a clear polyethylene bag (4 mil).[1]
- Secondary Containment: Seal the primary bag and place it into a yellow hazardous waste bag or a rigid hazardous waste drum labeled "High Potency Pharmaceutical Waste." [1]
- Destruction Method: High-Temperature Incineration is the only acceptable destruction method.[1] Do not autoclave (AFR-605 is thermally stable but not deactivated by steam).[1]

B. Liquid Waste (Stock Solutions in DMSO/Ethanol)[1]

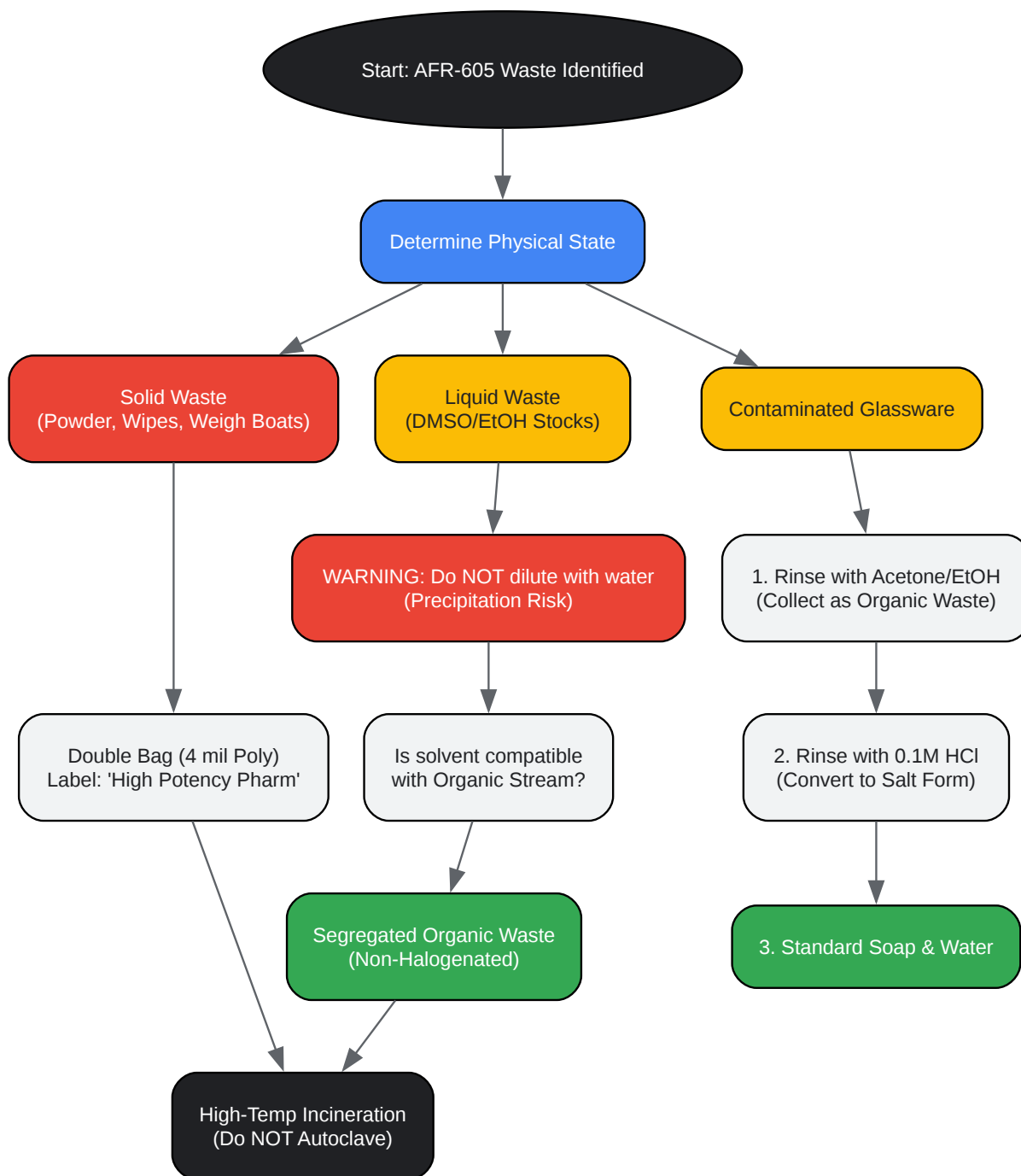
- Segregation: Do not mix with aqueous waste streams.[1] **AFR-605 free base** will precipitate in water, creating "hot spots" of solid active drug in the liquid waste container.[1]
- Solvent Stream: Dispose of stock solutions into the Non-Halogenated Organic Solvent waste stream (assuming DMSO/EtOH vehicle).[1]
- Labeling: Tag container with: "Contains Trace High-Potency 5-HT4 Ligand (AFR-605)."

C. Glassware Decontamination (The "Triple Solvation" Method)

Because AFR-605 is a lipophilic free base, water washing is ineffective and dangerous (spreads contamination).[1]

- Solvent Rinse 1: Rinse glassware with Acetone or Ethanol to dissolve the free base.[1] Collect this rinse as organic waste.
- Solvent Rinse 2: Repeat with fresh solvent.[1]
- Acid Wash (Optional but Recommended): Rinse with 10% Acetic Acid or 0.1M HCl.[1] This converts any residual free base into a water-soluble salt, facilitating removal.[1]
- Final Wash: Wash with soap and water in a standard sink.[1]

Visualized Decision Tree (Graphviz)



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Caption: Operational workflow for segregating and disposing of AFR-605 based on physical state and solubility properties.

Emergency Spill Response

In the event of a powder spill outside a fume hood:

- Evacuate the immediate area for 15 minutes to allow aerosols to settle.[1]
- Don PPE: Tyvek suit, double gloves, and P100 respirator.[1]
- Cover: Gently cover the spill with paper towels dampened with Ethanol (prevents dust).[1]
- Wipe: Wipe up the spill working from the outside in.[1] Do not use a broom/brush (generates dust).[1]
- Decontaminate Surface: Apply a 10% Bleach solution followed by an Ethanol rinse.[1] Bleach aids in oxidative degradation of the indazole structure.[1]

References

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